

# Essential Safety and Handling Protocols for AMI-1 Free Acid

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## Compound of Interest

Compound Name: AMI-1 free acid

Cat. No.: B1682066

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This guide provides crucial safety and logistical information for the handling and disposal of **AMI-1 free acid**, a potent, cell-permeable, and reversible inhibitor of protein arginine N-methyltransferases (PRMTs).<sup>[1]</sup> Adherence to these protocols is vital for ensuring the safety of laboratory personnel and maintaining a compliant research environment.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **AMI-1 free acid** to prevent skin and eye irritation, and respiratory exposure.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Must be chemical splash-proof and compliant with ANSI Z87.1 standard. Required at all times when handling the solid powder or solutions.[2][3] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[4][5]
Hand Protection	Nitrile Gloves	Standard laboratory-grade nitrile gloves offer adequate protection against incidental contact.[2] For prolonged handling or when working with concentrated solutions, consider using heavy-duty nitrile or butyl rubber gloves.[3] [6] Always inspect gloves for tears or holes before use.
Body Protection	Laboratory Coat	A full-length laboratory coat is required to protect skin and clothing from potential spills.[2] [3] Ensure the coat is fully buttoned.
Respiratory Protection	N95 Respirator or Use of Fume Hood	Recommended when handling the solid powder outside of a certified chemical fume hood to prevent the inhalation of fine particles.[2] All weighing and initial dilution of the powder should be performed in a fume hood.[6]

## Operational and Disposal Plan

Follow these procedural steps for the safe handling of **AMI-1 free acid** from receipt to disposal.

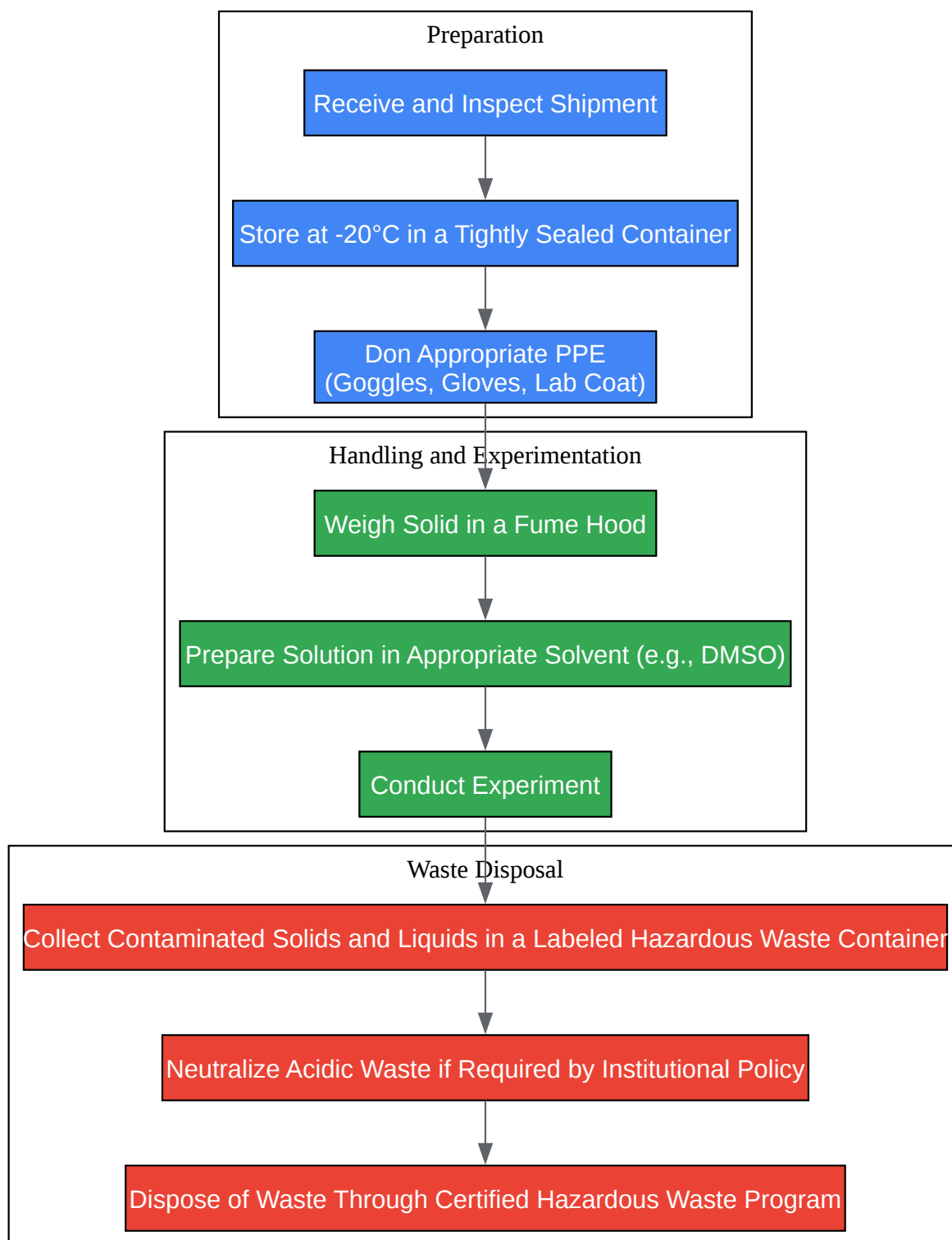
### Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage: Store the powdered **AMI-1 free acid** at -20°C for long-term stability (up to 3 years).  
[1] For shorter periods, it can be stored at 4°C for up to 2 years.[1] The container should be tightly sealed.

### Handling and Experimentation

- Preparation:
  - Don all required personal protective equipment as outlined in the table above.
  - Conduct all work with the solid form of **AMI-1 free acid** within a certified chemical fume hood to minimize inhalation risk.[6]
- Weighing:
  - Carefully weigh the desired amount of **AMI-1 free acid** powder.
  - Avoid creating dust.
- Dissolution:
  - **AMI-1 free acid** is soluble in DMSO (up to 83.33 mg/mL).[1]
  - When preparing solutions, always add the acid to the solvent slowly.[3]
- Experimental Use:
  - Handle all solutions containing **AMI-1 free acid** with care to avoid spills and splashes.
  - If working outside a fume hood, ensure adequate ventilation.

## Experimental Workflow for Handling AMI-1 Free Acid



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